

Handling and safety precautions for 5-Bromo-2-methylaniline

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Compound of Interest

Compound Name: **5-Bromo-2-methylaniline**

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This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **5-Bromo-2-methylaniline**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Bromo-2-methylaniline**?

A1: **5-Bromo-2-methylaniline** is considered hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: To ensure safety, it is crucial to wear appropriate PPE, including protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), and a face shield.^{[1][2]} In case of insufficient ventilation, a type ABEK (EN14387) respirator filter is recommended.

Q3: How should **5-Bromo-2-methylaniline** be stored?

A3: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] It should be kept away from heat, sources of ignition, and strong oxidizing agents.[1][3] Some sources also recommend storing it under an inert atmosphere as it may be light and air-sensitive.[2][4]

Q4: What should I do in case of accidental skin or eye contact?

A4: For skin contact, immediately wash off with soap and plenty of water for at least 15 minutes and remove all contaminated clothing.[1][3] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] In both cases, seek medical attention.[1][2]

Q5: What are the proper disposal methods for **5-Bromo-2-methylaniline** waste?

A5: Dispose of contents and container to an approved waste disposal plant.[1][5] Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]

Troubleshooting Guide

Problem: I have spilled a small amount of **5-Bromo-2-methylaniline** in the lab.

Solution:

- Evacuate and Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel from the immediate spill area.[6]
- Wear Appropriate PPE: Before cleaning, ensure you are wearing the correct personal protective equipment, including gloves, safety goggles, a lab coat, and a respirator if ventilation is inadequate.[6]
- Contain the Spill: Use an inert absorbent material to contain the spill.
- Clean-up: For solid material, sweep up and shovel into a suitable container for disposal.[2][3] Avoid creating dust.[2] For liquid, absorb with an inert material and place in a suitable container.
- Decontaminate: Clean the spill area thoroughly with soap and water.

- Dispose of Waste: Dispose of the absorbent material and any contaminated PPE as hazardous waste according to your institution's guidelines.[[1](#)]

Problem: I believe I may have inhaled **5-Bromo-2-methylaniline** vapors.

Solution:

- Move to Fresh Air: Immediately move to an area with fresh air.[[1](#)]
- Seek Medical Attention: If you feel unwell or experience respiratory irritation, call a poison center or doctor.[[1](#)][[5](#)]
- Artificial Respiration: If the person is not breathing, provide artificial respiration.[[1](#)][[2](#)] If breathing is difficult, give oxygen.[[1](#)]

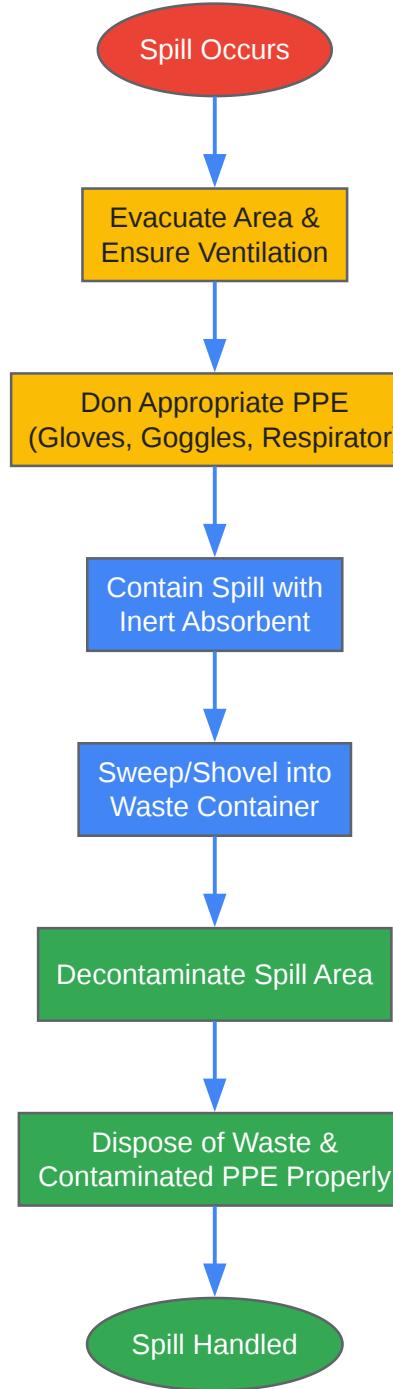
Quantitative Data

Property	Value	Reference
Molecular Formula	C7H8BrN	[6]
Molecular Weight	186.05 g/mol	[6]
Melting Point	33 °C (lit.)	
Boiling Point	139 °C / 17 mmHg (lit.)	
Flash Point	110 °C / 230 °F (closed cup)	[1]
Density	1.49 g/mL at 25 °C (lit.)	

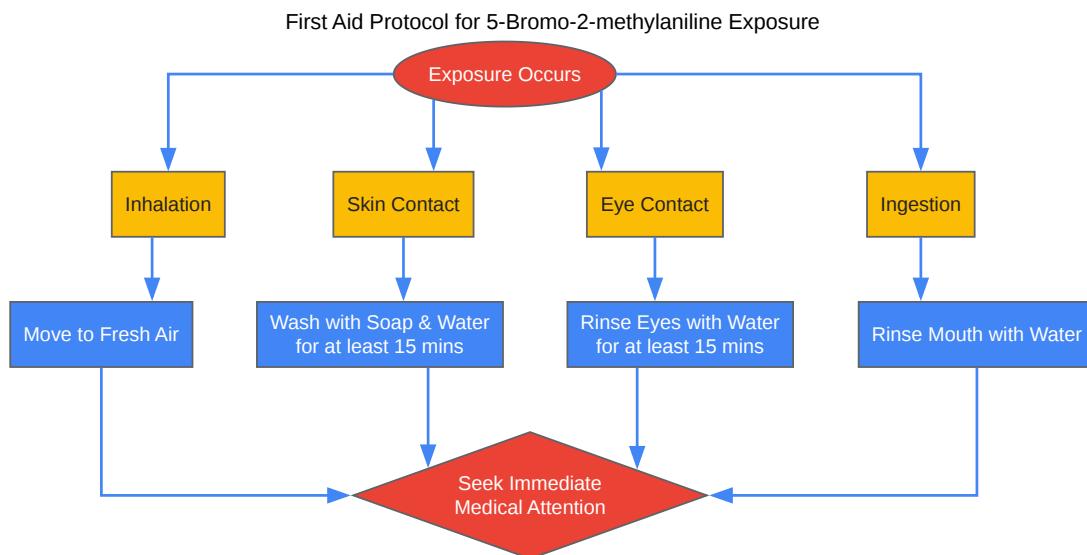
Experimental Protocols & Workflows

Below are logical diagrams illustrating key safety and emergency workflows.

Workflow for Handling a 5-Bromo-2-methylaniline Spill

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Caption: Workflow for handling a chemical spill.



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Caption: First aid measures for exposure incidents.

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